

In-Depth Technical Guide: Molecular Weight of 2,3-Diethyl-5-methylpyrazine-13C2

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Compound of Interest

Compound Name: 2,3-Diethyl-5-methylpyrazine-13C2

Cat. No.: B12375662

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a detailed calculation for the molecular weight of 2,3-Diethyl-5-methylpyrazine isotopically labeled with two Carbon-13 (^{13}C) atoms. The inclusion of stable isotopes like ^{13}C is a critical technique in metabolic research, pharmacokinetic studies, and as internal standards in quantitative mass spectrometry.

Foundational Molecular Data

The calculation for the molecular weight of the isotopically labeled compound begins with the established molecular formula and weight of the unlabeled (or "light") 2,3-Diethyl-5-methylpyrazine. The standard compound has a chemical formula of $\text{C}_9\text{H}_{14}\text{N}_2$.^[1] Multiple sources confirm its monoisotopic mass to be approximately 150.22 g/mol.^{[1][2][3][4][5]}

The basis of the labeled compound's molecular weight calculation lies in the mass difference between the naturally abundant Carbon-12 (^{12}C) isotope and the heavier, stable Carbon-13 (^{13}C) isotope.

- Carbon-12 (^{12}C): By definition, its atomic mass is exactly 12 atomic mass units (amu).
- Carbon-13 (^{13}C): This stable isotope has an atomic mass of approximately 13.00335 amu.^[6]
^[7]

Calculation of Molecular Weight

The molecular weight of 2,3-Diethyl-5-methylpyrazine- $^{13}\text{C}_2$ is determined by substituting two ^{12}C atoms with two ^{13}C atoms in the parent molecule.

The precise calculation is as follows:

- Start with the monoisotopic mass of the unlabeled compound: 150.2209 amu^[1]
- Subtract the mass of two ^{12}C atoms: $150.2209 \text{ amu} - (2 * 12.000000 \text{ amu}) = 126.2209 \text{ amu}$
- Add the mass of two ^{13}C atoms: $126.2209 \text{ amu} + (2 * 13.003354835 \text{ amu}) = 152.2276 \text{ amu}$

This results in a final molecular weight of 152.2276 g/mol for 2,3-Diethyl-5-methylpyrazine- $^{13}\text{C}_2$.

Data Summary

The quantitative data for the unlabeled and labeled compounds are summarized in the table below for direct comparison.

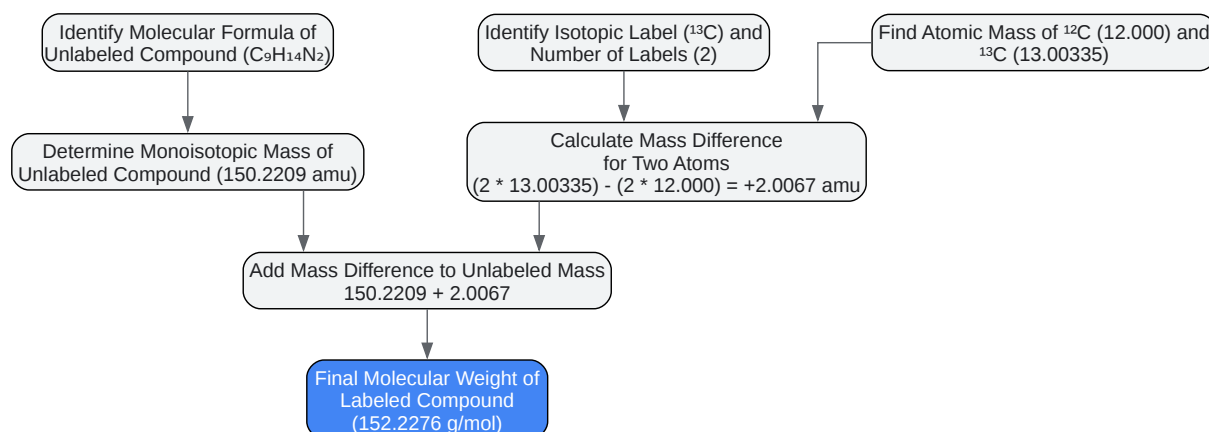
Compound	Chemical Formula	Isotopic Label	Molecular Weight (g/mol)
2,3-Diethyl-5-methylpyrazine	$\text{C}_9\text{H}_{14}\text{N}_2$	None	150.2209 ^[1]
2,3-Diethyl-5-methylpyrazine- $^{13}\text{C}_2$	$^{13}\text{C}_2\text{C}_7\text{H}_{14}\text{N}_2$	$^{13}\text{C}_2$	152.2276

Experimental Protocols and Methodologies

The determination of a compound's molecular weight is a foundational calculation based on its atomic composition and does not involve experimental procedures such as signaling pathway analysis or biological assays. Therefore, no experimental protocols are applicable to this specific topic.

Logical Workflow for Calculation

The logical process for determining the molecular weight of an isotopically labeled compound is straightforward and can be visualized as a simple workflow.



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Caption: Workflow for calculating the molecular weight of 2,3-Diethyl-5-methylpyrazine-¹³C₂.

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